

Technical Guide: Physicochemical Properties of 3,4-Diethylpyrrole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Diethylpyrrole

Cat. No.: B103146

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,4-Diethylpyrrole is a substituted pyrrole derivative that serves as a crucial building block in the synthesis of more complex macrocyclic compounds such as porphyrins and their analogues.^[1] Its specific substitution pattern makes it a valuable precursor in the development of novel pharmaceuticals and materials. This document provides a concise overview of its core molecular properties and the standard methodologies used for their determination.

Molecular Formula and Weight

The fundamental physicochemical properties of **3,4-Diethylpyrrole** are summarized below. These values are foundational for stoichiometric calculations in synthesis, analytical characterization, and formulation development.

Data Summary Table

Property	Value	Reference
Molecular Formula	C ₈ H ₁₃ N	[1][2][3][4][5]
Molecular Weight	123.20 g/mol	[2][4][5]
Exact Mass	123.1048 g/mol	[4][6]
CAS Number	16200-52-5	[1][2]

Logical Relationship of Molecular Properties

The relationship between the chemical compound, its elemental composition (molecular formula), and its resulting molecular weight is a cornerstone of chemical science. The following diagram illustrates this direct logical flow for **3,4-Diethylpyrrole**.

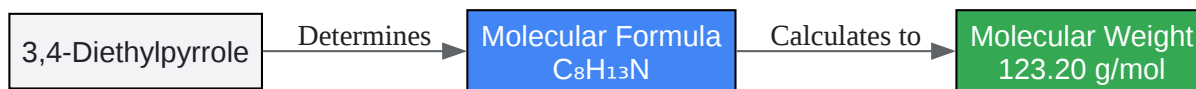


Figure 1: Core Properties of 3,4-Diethylpyrrole

[Click to download full resolution via product page](#)

Figure 1: Core Properties of **3,4-Diethylpyrrole**

Experimental Protocols for Determination

The molecular formula and weight of a compound like **3,4-Diethylpyrrole** are confirmed through standard analytical techniques. The following are representative experimental methodologies.

4.1 Mass Spectrometry for Molecular Weight and Formula Verification

- Objective: To determine the accurate mass of the molecule and confirm its elemental composition.
- Methodology:

- Sample Preparation: A dilute solution of **3,4-Diethylpyrrole** is prepared in a volatile organic solvent (e.g., methanol or acetonitrile).
- Ionization: The sample is introduced into a high-resolution mass spectrometer (HRMS), typically using a soft ionization technique like Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) to generate protonated molecular ions $[M+H]^+$.
- Mass Analysis: The mass-to-charge ratio (m/z) of the ion is measured with high precision (typically to four or five decimal places).
- Data Analysis: The measured exact mass is compared to the theoretical exact mass calculated for the proposed formula ($C_8H_{13}N$). The resulting mass error, typically in parts-per-million (ppm), is used to confirm or refute the elemental composition. The monoisotopic mass for $C_8H_{13}N$ is 123.1048 Da, which would be the expected primary signal in HRMS.[\[4\]](#)[\[6\]](#)

4.2 Elemental Analysis

- Objective: To determine the percentage composition of carbon, hydrogen, and nitrogen in the sample.
- Methodology:
 - Sample Preparation: A precisely weighed sample of pure **3,4-Diethylpyrrole** is placed in a tin capsule.
 - Combustion: The sample is combusted at high temperatures (typically ~ 900 - $1000\text{ }^{\circ}\text{C}$) in the presence of excess oxygen. This process converts carbon to CO_2 , hydrogen to H_2O , and nitrogen to N_2 gas.
 - Separation and Detection: The resulting gases are passed through a separation column and quantified using a thermal conductivity detector.
 - Data Analysis: The instrument software calculates the percentage of C, H, and N in the original sample. These experimental percentages are then compared to the theoretical percentages calculated from the molecular formula ($C_8H_{13}N$):

- Carbon (C): $(8 * 12.011) / 123.20 = 77.99\%$
- Hydrogen (H): $(13 * 1.008) / 123.20 = 10.63\%$
- Nitrogen (N): $(1 * 14.007) / 123.20 = 11.37\%$

The workflow for these confirmatory analyses is depicted in the following diagram.

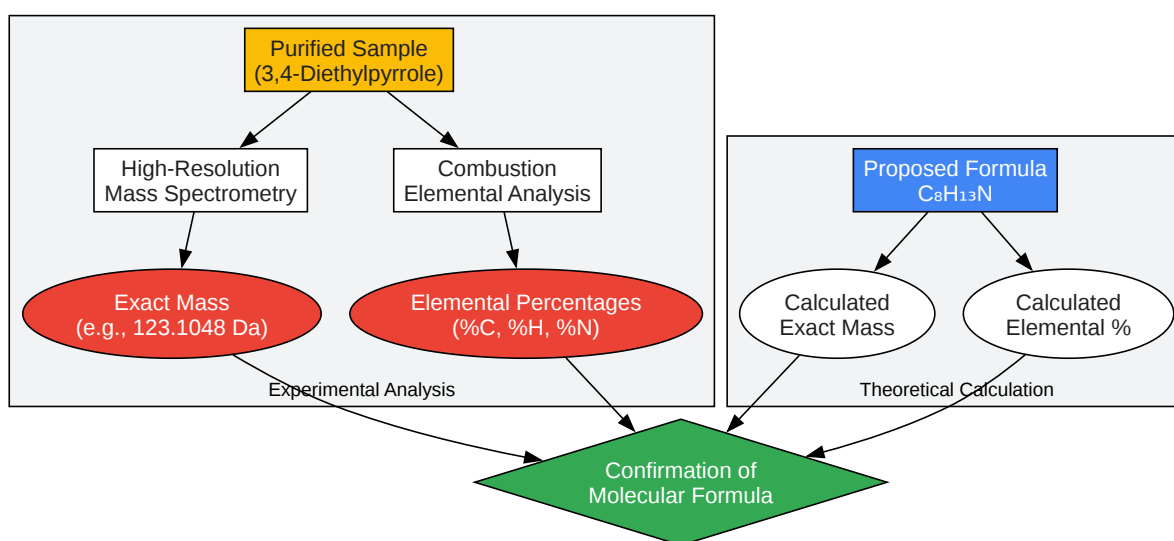


Figure 2: Workflow for Structural Confirmation

[Click to download full resolution via product page](#)

Figure 2: Workflow for Structural Confirmation

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. frontierspecialtychemicals.com [frontierspecialtychemicals.com]
- 2. scbt.com [scbt.com]
- 3. 3,4-Diethylpyrrole | Orgasynth [orgasynth.com]
- 4. 3,4-Diethylpyrrole | C₈H₁₃N | CID 10909563 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 6. 3,4-Diethylpyrrole | CAS#:16200-52-5 | Chemsrvc [chemsrc.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 3,4-Diethylpyrrole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103146#3-4-diethylpyrrole-molecular-formula-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com